

Technical Guide: Discovery and Synthesis of Antifungal Agent 77

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Compound of Interest

Compound Name: Antifungal agent 77

Cat. No.: B12372746

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Abstract

This technical guide provides a comprehensive overview of the discovery, synthesis, and biological evaluation of **Antifungal agent 77**, also identified as compound 13h. This novel benzamide compound, substituted with a 1,2,4-oxadiazole-linked pyrazole moiety, has demonstrated significant potential as a lead compound in the development of new antifungal treatments. This document details the chemical synthesis, quantitative antifungal activity, and toxicological profile of **Antifungal agent 77**, supported by detailed experimental protocols and visual diagrams to facilitate understanding and replication.

Introduction

The increasing prevalence of fungal infections, coupled with the rise of drug-resistant strains, necessitates the discovery and development of novel antifungal agents with unique mechanisms of action. Benzamide derivatives have emerged as a promising class of compounds with a broad spectrum of biological activities. **Antifungal agent 77** (compound 13h) was developed as part of a study focused on the synthesis and biological evaluation of new benzamide compounds.[1] This guide serves as a technical resource for researchers interested in the further development and understanding of this promising antifungal candidate.

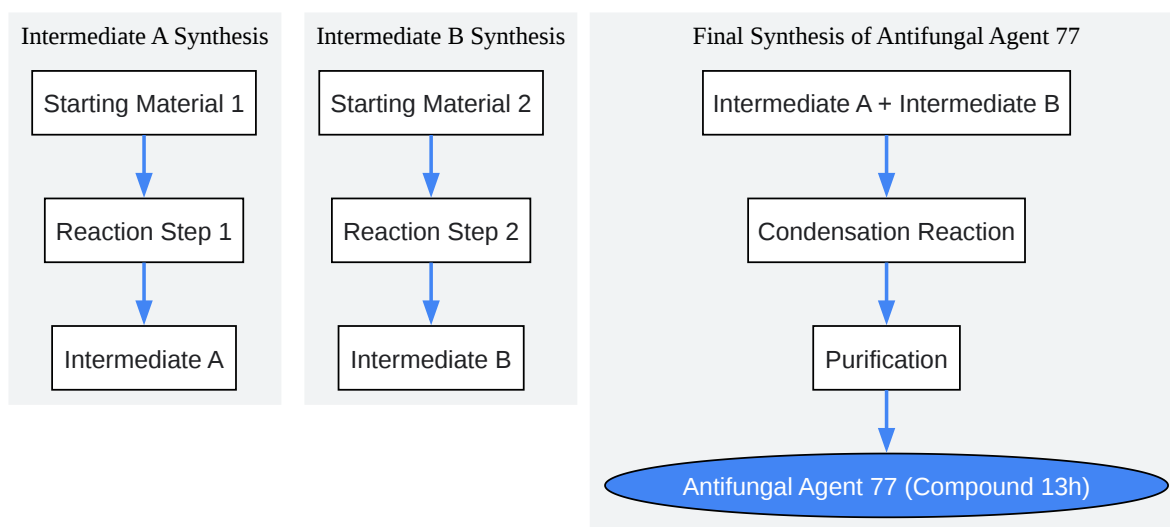
Chemical Profile and Synthesis

Antifungal agent 77 is chemically known as 2-fluoro-N-(1-phenyl-3-(5-(trifluoromethyl)-1,2,4-oxadiazol-3-yl)-1H-pyrazol-4-yl)benzamide.

Table 1: Chemical Properties of **Antifungal Agent 77** (Compound 13h)

Property	Value
Molecular Formula	C ₂₁ H ₁₈ FN ₅ O ₂
Molecular Weight	391.4 g/mol
CAS Number	2863678-89-9

The synthesis of **Antifungal agent 77** is a multi-step process, which is outlined in the workflow diagram below. The general synthesis involves the preparation of key intermediates followed by a final condensation step.



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Caption: General synthetic workflow for **Antifungal Agent 77**.

Experimental Protocol: Synthesis of Antifungal Agent 77 (Compound 13h)

The synthesis of the series of benzamides, including compound 13h, was performed as described by Wang et al. (2023).[1] The final step in the synthesis of compound 13h involves the reaction of a pyrazole-amine intermediate with 2-fluorobenzoyl chloride. The detailed procedure for the synthesis of the intermediates and the final product can be found in the supporting information of the source publication.[1]

Biological Activity

Antifungal agent 77 has demonstrated potent antifungal activity against the plant pathogenic fungus *Pyricularia oryzae*. [1] In addition to its antifungal properties, it has also been screened for insecticidal activity against several species.

Table 2: Antifungal Activity of **Antifungal Agent 77** (Compound 13h)

Fungal Species	Concentration (mg/L)	Inhibitory Rate (%)
<i>Pyricularia oryzae</i>	50	88.9

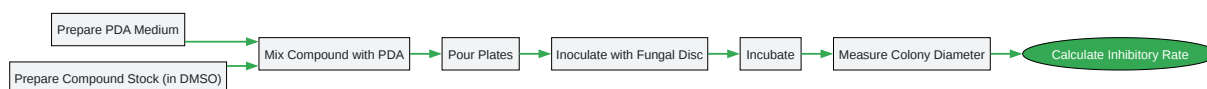
Table 3: Insecticidal Activity of **Antifungal Agent 77** (Compound 13h)

Insect Species	Concentration (mg/L)	Mortality Rate (%)
<i>Mythimna separata</i>	500	30
<i>Helicoverpa armigera</i>	500	25
<i>Ostrinia nubilalis</i>	500	40
<i>Spodoptera frugiperda</i>	500	25

Experimental Protocol: In Vitro Antifungal Activity Assay

The antifungal activity of compound 13h was determined using the mycelium growth rate method.^[1]

- Media Preparation: Potato dextrose agar (PDA) medium was prepared and autoclaved.
- Compound Preparation: A stock solution of the test compound in DMSO was prepared. This was then mixed with the molten PDA to achieve the final test concentration.
- Inoculation: A 5 mm diameter mycelial disc of the test fungus, taken from the edge of a fresh culture, was placed in the center of the PDA plate containing the test compound.
- Incubation: The plates were incubated at a suitable temperature for the specific fungus until the mycelial growth in the control plate (containing only DMSO) reached the edge of the plate.
- Measurement: The diameter of the fungal colony was measured, and the inhibitory rate was calculated using the formula: Inhibition rate (%) = [(Colony diameter of control - Colony diameter of treated) / Colony diameter of control] x 100



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Caption: Workflow for the in vitro antifungal activity assay.

Toxicological Profile

The acute toxicity of **Antifungal agent 77** was evaluated using a zebrafish embryo toxicity assay. This assay is a common method for assessing the potential toxicity of chemical compounds in a vertebrate model.

Table 4: Acute Toxicity of **Antifungal Agent 77** (Compound 13h) in Zebrafish Embryos

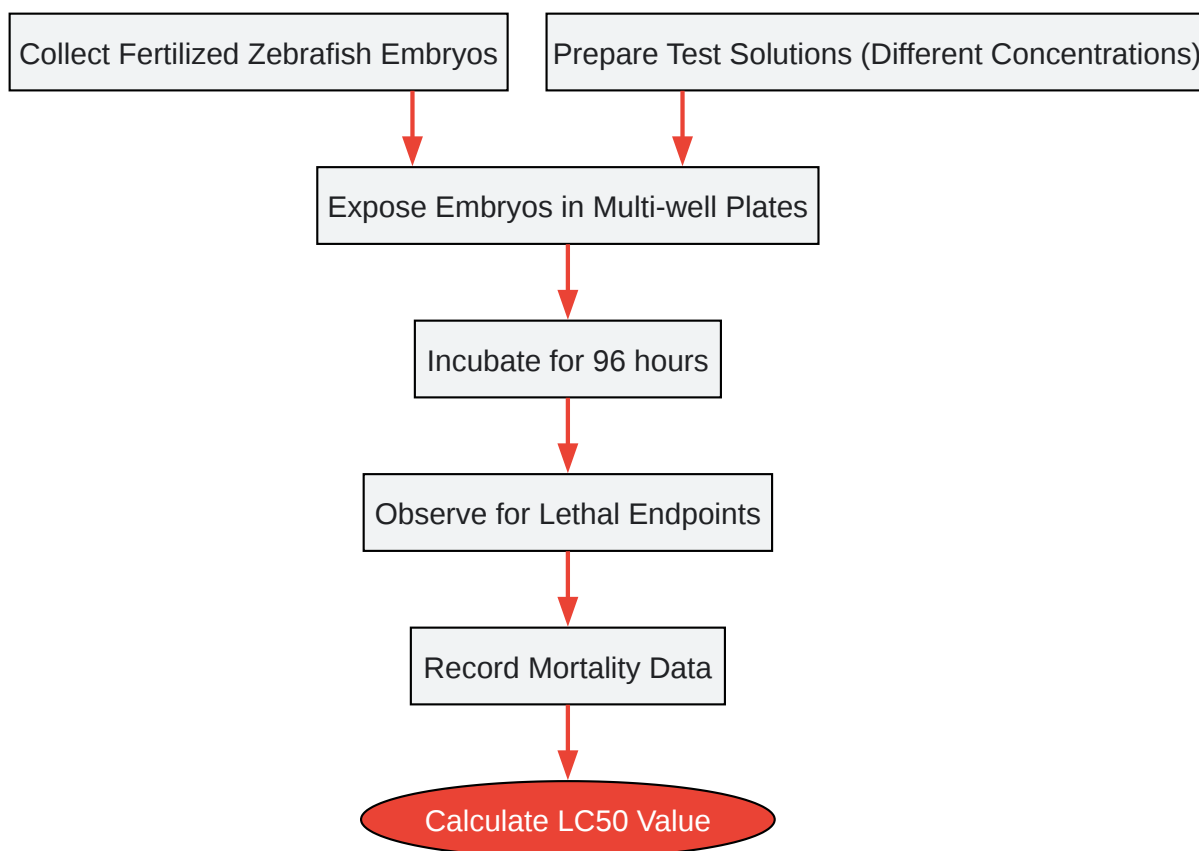
Parameter	Value
LC ₅₀ (mg/L)	2.43

An LC₅₀ value of 2.43 mg/L indicates that **Antifungal agent 77** is toxic to zebrafish embryos at this concentration.[\[1\]](#)

Experimental Protocol: Zebrafish Embryo Toxicity Assay

The acute toxicity was determined following a standard protocol for zebrafish embryo toxicity testing.[\[2\]](#)[\[3\]](#)

- **Embryo Collection:** Healthy, fertilized zebrafish embryos were collected shortly after spawning.
- **Exposure:** Embryos were placed in multi-well plates, with each well containing a specific concentration of the test compound dissolved in embryo medium. A control group with only embryo medium and a solvent control (if applicable) were included.
- **Incubation:** The plates were incubated at a controlled temperature (typically 28.5 °C) for a period of 96 hours.
- **Observation:** Embryos were observed at regular intervals (e.g., 24, 48, 72, and 96 hours post-fertilization) under a microscope for lethal endpoints such as coagulation of the embryo, lack of heartbeat, and failure to develop.
- **LC₅₀ Determination:** The number of dead embryos at each concentration was recorded, and the LC₅₀ value (the concentration that is lethal to 50% of the embryos) was calculated using appropriate statistical methods.

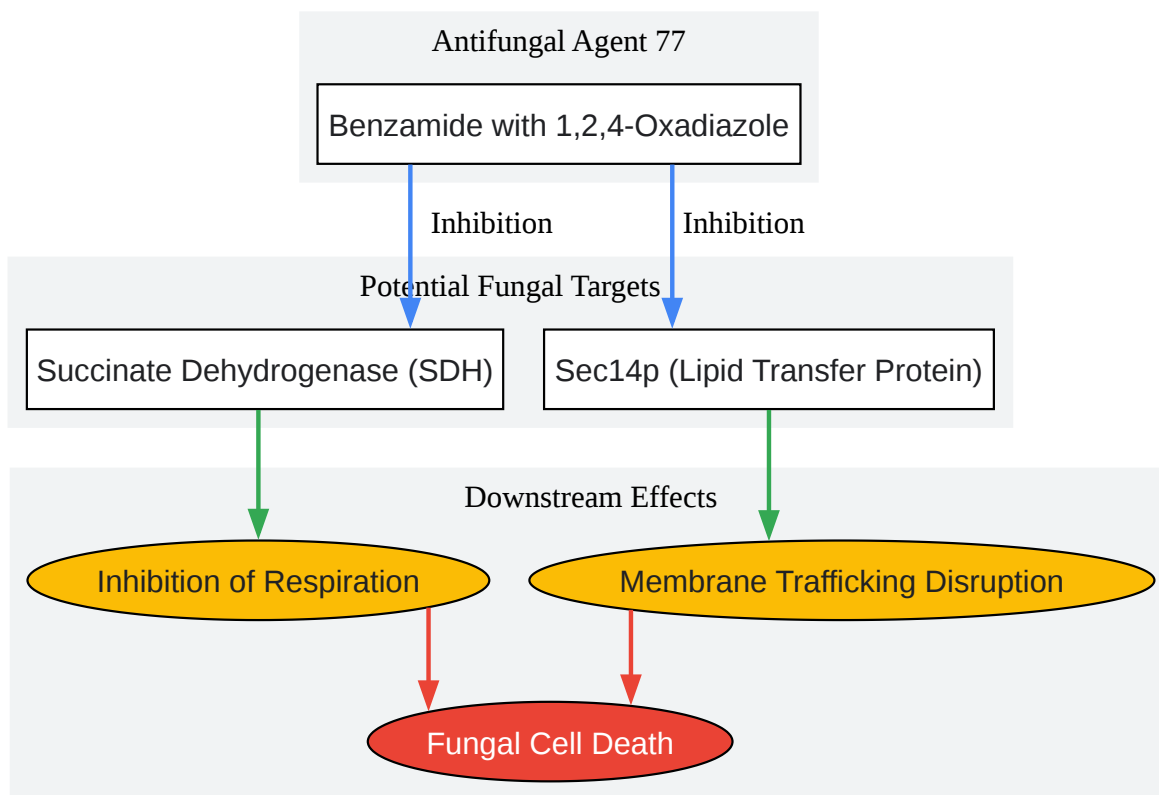


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Caption: Workflow for the zebrafish embryo toxicity assay.

Mechanism of Action (Hypothesized)

The precise mechanism of action for **Antifungal agent 77** has not been explicitly elucidated in the primary literature. However, based on the chemical scaffold, some potential mechanisms can be hypothesized. Other benzamide and 1,2,4-oxadiazole-containing compounds have been reported to target various fungal cellular processes. One potential target for this class of compounds is succinate dehydrogenase (SDH), an enzyme involved in the mitochondrial electron transport chain.[4][5][6] Inhibition of SDH disrupts fungal respiration and energy production. Another identified target for some benzamide antifungals is Sec14p, a lipid transfer protein crucial for membrane trafficking and signaling in fungi.



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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. keep.eu [keep.eu]
- 3. mdpi.com [mdpi.com]
- 4. mdpi.com [mdpi.com]

- 5. Frontiers | Development of 1,3,4-Oxadiazole Derived Antifungal Agents and Their Application in Maize Diseases Control [frontiersin.org]
- 6. Design, Synthesis and Antifungal/Nematicidal Activity of Novel 1,2,4-Oxadiazole Derivatives Containing Amide Fragments - PubMed [pubmed.ncbi.nlm.nih.gov]
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